

# 7-Amino-4-methylcoumarin-3-acetic acid

## molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: 7-Amino-4-methylcoumarin-3-acetic acid

Cat. No.: B009025

[Get Quote](#)

## Technical Guide: 7-Amino-4-methylcoumarin-3-acetic acid (AMCA)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, experimental applications, and relevant protocols for **7-Amino-4-methylcoumarin-3-acetic acid** (AMCA), a widely utilized fluorescent probe in biological research.

## Core Properties of 7-Amino-4-methylcoumarin-3-acetic acid

**7-Amino-4-methylcoumarin-3-acetic acid** is a blue fluorescent dye commonly used for labeling proteins, peptides, and other biomolecules.<sup>[1]</sup> Its utility stems from its relatively high fluorescence quantum yield, photostability, and the presence of a carboxylic acid group that can be readily activated for conjugation.

## Quantitative Data Summary

The fundamental chemical properties of **7-Amino-4-methylcoumarin-3-acetic acid** are summarized in the table below for quick reference.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>11</sub> NO <sub>4</sub>	[1][2][3][4][5]
Molecular Weight	233.22 g/mol	[1][2][3][4][5]
Appearance	Light yellow to brown crystalline powder	[1]
Excitation Wavelength (λ <sub>ex</sub> )	~350 nm	[3]
Emission Wavelength (λ <sub>em</sub> )	440-460 nm	[3]
CAS Number	106562-32-7	[1][4][5]

## Experimental Protocols

AMCA is most commonly conjugated to biomolecules via its carboxylic acid group. The following protocol describes a general method for labeling antibodies using the N-hydroxysuccinimide (NHS) ester of AMCA. This method is applicable to other proteins and peptides with available primary amine groups.

### Protocol: Antibody Labeling with AMCA-NHS Ester

This protocol outlines the steps for conjugating an amine-reactive derivative of **7-Amino-4-methylcoumarin-3-acetic acid** (AMCA-NHS ester) to an antibody.

Materials:

- Antibody to be labeled (in an amine-free buffer, e.g., PBS)
- AMCA-NHS ester
- Anhydrous dimethyl sulfoxide (DMSO)
- Conjugation buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3-8.5)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Purification column (e.g., gel filtration, such as a Sephadex G-25 column)

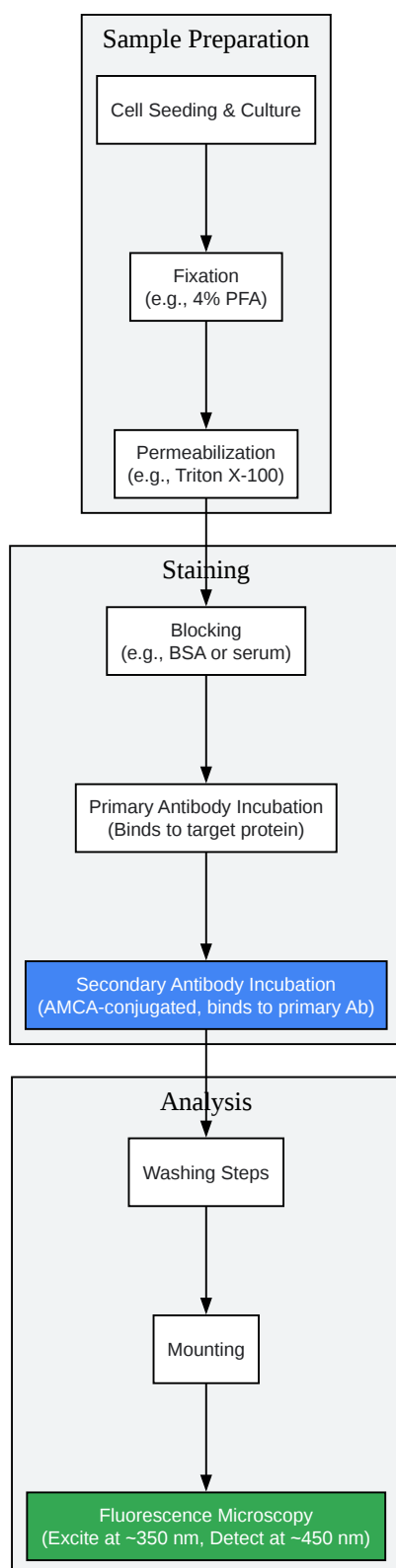
**Procedure:**

- **Antibody Preparation:**
  - Dissolve or dialyze the antibody into the conjugation buffer at a concentration of 1-2 mg/mL. Buffers containing primary amines (like Tris or glycine) must be avoided as they will compete with the antibody for reaction with the NHS ester.
- **AMCA-NHS Ester Stock Solution Preparation:**
  - Immediately before use, dissolve the AMCA-NHS ester in anhydrous DMSO to a concentration of 10 mg/mL.
- **Conjugation Reaction:**
  - Add a 10- to 20-fold molar excess of the dissolved AMCA-NHS ester to the antibody solution.
  - Incubate the reaction mixture for 1-2 hours at room temperature with gentle stirring, protected from light.
- **Quenching the Reaction:**
  - To stop the labeling reaction, add the quenching buffer to a final concentration of 50-100 mM.
  - Incubate for an additional 30 minutes at room temperature.
- **Purification of the Conjugate:**
  - Separate the AMCA-labeled antibody from unreacted dye and other small molecules using a gel filtration column equilibrated with a suitable storage buffer (e.g., PBS).
  - Collect the fractions containing the labeled antibody, which will typically be the first colored fractions to elute.
- **Determination of Degree of Labeling (DOL):**

- The DOL (the average number of dye molecules per antibody) can be determined spectrophotometrically by measuring the absorbance at 280 nm (for the protein) and ~350 nm (for AMCA).
- Storage:
  - Store the purified AMCA-labeled antibody at 4°C for short-term use or at -20°C for long-term storage, protected from light. Aliquoting is recommended to avoid repeated freeze-thaw cycles.

## Visualization of Experimental Workflow

The following diagram illustrates a common experimental workflow where an AMCA-labeled antibody could be utilized: indirect immunofluorescence. This technique is used to detect the localization of a specific protein within a cell.



[Click to download full resolution via product page](#)

Caption: Workflow for Indirect Immunofluorescence.

This diagram outlines the key steps in an indirect immunofluorescence experiment.<sup>[6][7]</sup> The process begins with preparing the biological sample, followed by a series of incubation steps with primary and fluorescently-conjugated secondary antibodies (such as an AMCA-labeled antibody), and concludes with visualization using a fluorescence microscope.<sup>[6][7]</sup>

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ibidi.com [ibidi.com]
- 2. biotium.com [biotium.com]
- 3. Immunofluorescence staining | Abcam [abcam.com]
- 4. How to Prepare your Specimen for Immunofluorescence Microscopy | Learn & Share | Leica Microsystems [leica-microsystems.com]
- 5. Immunolabeling Using Secondary Antibodies | Thermo Fisher Scientific - TW [thermofisher.com]
- 6. Immunofluorescence Protocol & Troubleshooting - Creative Biolabs [creativebiolabs.net]
- 7. Indirect Immunofluorescence - Hancock Lab [cmdr.ubc.ca]
- To cite this document: BenchChem. [7-Amino-4-methylcoumarin-3-acetic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b009025#7-amino-4-methylcoumarin-3-acetic-acid-molecular-weight-and-formula]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)